

health and safety information for 2-Chloro-6-nitroaniline

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Compound of Interest

Compound Name: 2-Chloro-6-nitroaniline

Cat. No.: B1581787

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Compound Identification and Physicochemical Properties

2-Chloro-6-nitroaniline is a chlorinated nitroaniline derivative. Understanding its physical and chemical properties is fundamental to anticipating its behavior in the laboratory and implementing appropriate handling procedures. For instance, its solid form and low vapor pressure at room temperature suggest that the primary exposure risk during handling is through inhalation of dust particles and direct skin contact, rather than vapor inhalation.

Property	Value	Reference
CAS Number	769-11-9	[1] [2]
Molecular Formula	C ₆ H ₅ CIN ₂ O ₂	[3] [4]
Molecular Weight	172.57 g/mol	[4]
Appearance	Pale yellow solid	[3]
Melting Point	74-75 °C	[3]
Boiling Point	284.3 ± 20.0 °C (Predicted)	[3] [4]
Flash Point	125.8 °C	[3]
Density	1.494 - 1.5 g/cm ³	[3] [4]
Vapor Pressure	0.003 mmHg at 25°C	[3]
Solubility	Soluble in hot ethanol, acetic acid, and dimethylformamide.	[3]
Storage	Keep in a dark place, under an inert atmosphere, at room temperature.	[2]

Hazard Identification and Toxicological Profile

2-Chloro-6-nitroaniline is classified as a hazardous substance. The primary hazards are related to acute toxicity and skin sensitization. While comprehensive toxicological data for this specific isomer is limited, the known hazards and data from related nitroaniline compounds necessitate stringent safety precautions.

GHS Classification:

- Pictogram: GHS07 (Exclamation Mark)[\[2\]](#)
- Signal Word: Warning[\[2\]](#)
- Hazard Statements:

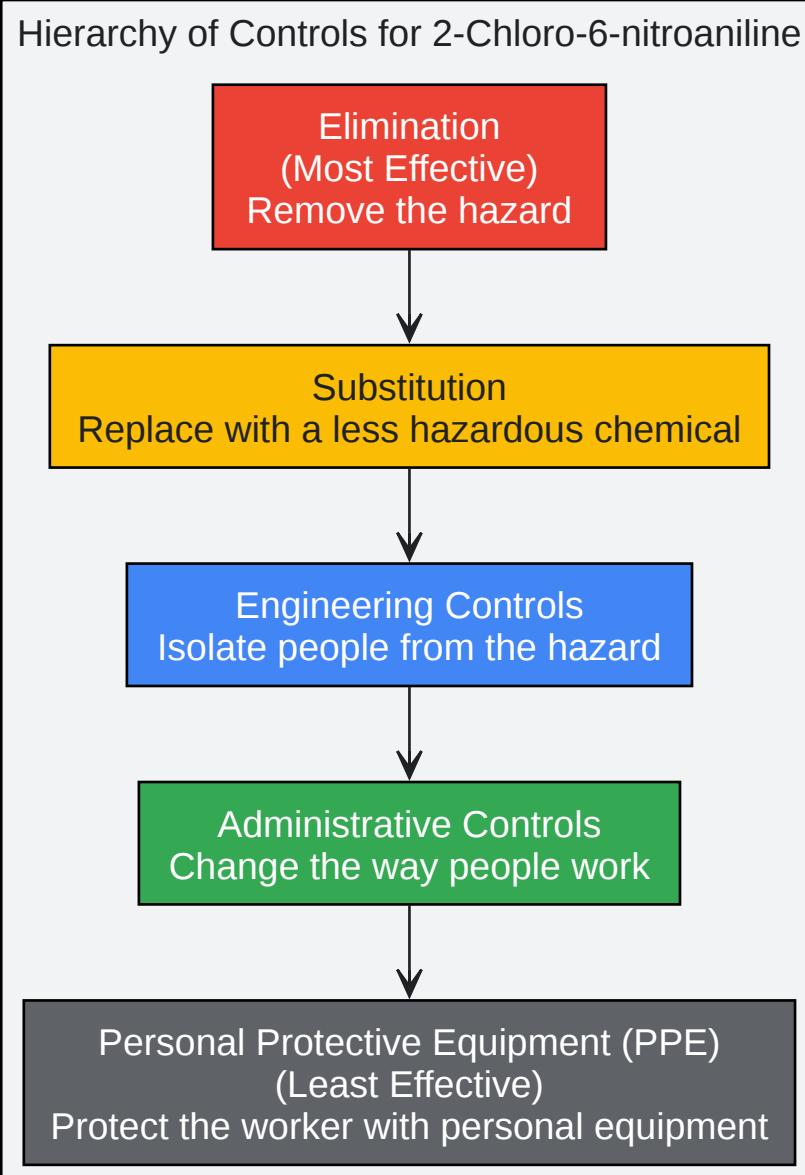
- H302: Harmful if swallowed.[2]
- H317: May cause an allergic skin reaction.[2]

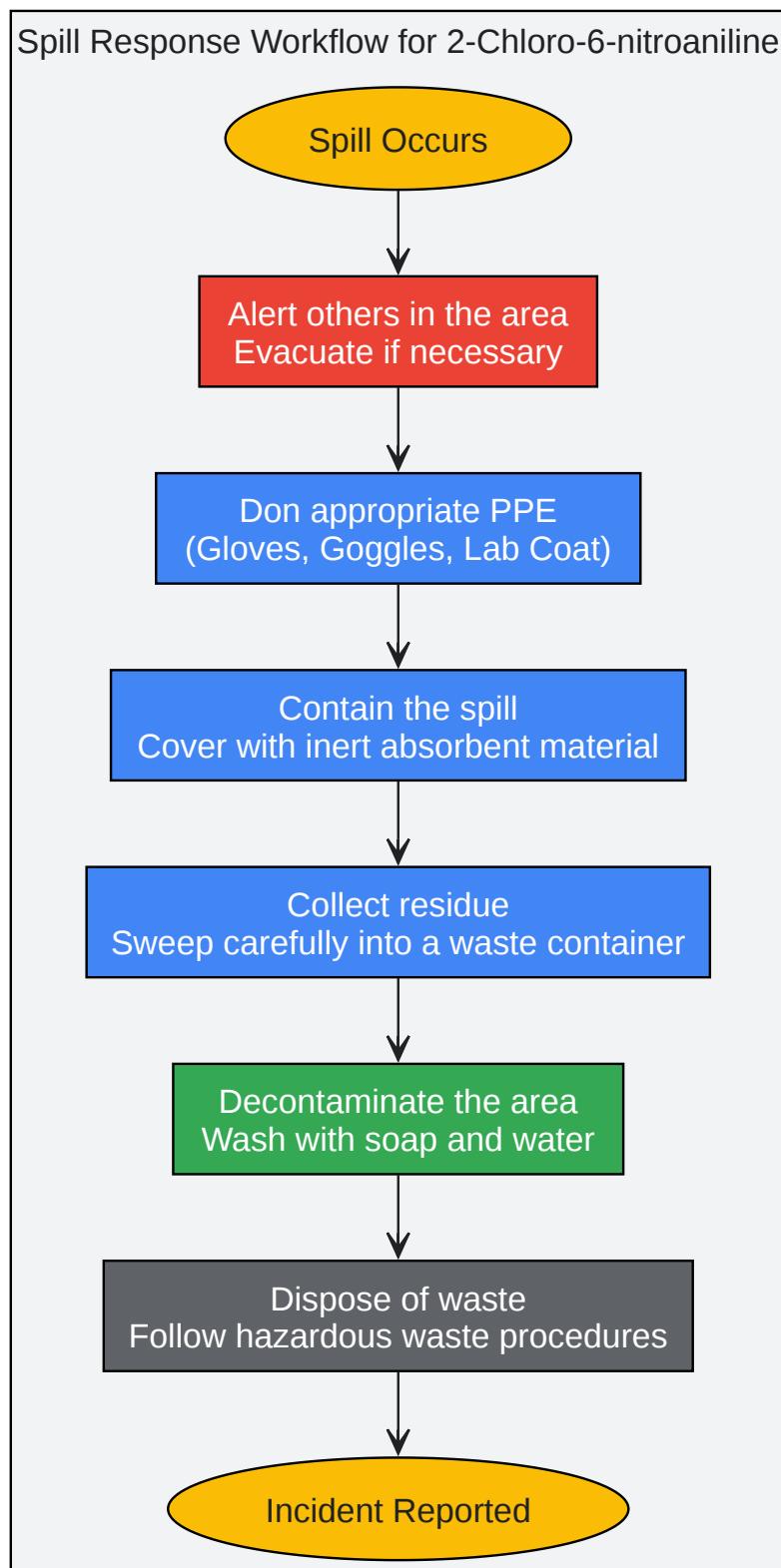
Toxicological Insights: The toxicological profile is driven by the chloro- and nitro- functional groups on the aniline backbone.

- **Routes of Exposure:** The main routes of occupational exposure are inhalation of dust, skin contact, eye contact, and ingestion.[3]
- **Acute Effects:** Ingestion can be harmful.[2] Skin contact may lead to sensitization, causing an allergic reaction upon subsequent exposures.[2] It is also noted as being irritating to the skin, eyes, and respiratory tract.[3] Related compounds like 4-Chloro-2-nitroaniline are classified as fatal if swallowed, in contact with skin, or if inhaled, suggesting that high-level exposure to any isomer should be considered extremely dangerous.[5]
- **Chronic Effects:** Some nitroaniline compounds may cause damage to organs through prolonged or repeated exposure, with the hematopoietic (blood-forming) system being a potential target.[6][7][8]
- **Environmental Hazards:** Related compounds are often classified as toxic to aquatic life with long-lasting effects, meaning releases into the environment must be avoided.[9][10]

Proactive Risk Mitigation: The Hierarchy of Controls

To ensure personnel safety, a systematic approach to risk management is essential. The Hierarchy of Controls prioritizes the most effective measures for hazard mitigation. This framework is not a checklist but a guiding principle for designing safe experimental workflows.





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